

Technical Guide: 4-Methoxy-3-nitropyridine Hydrate Characterization & Stoichiometry

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Compound of Interest

Compound Name: 4-Methoxy-3-nitropyridine hydrate

Cat. No.: B8025795

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Executive Summary

In pharmaceutical process chemistry, 4-Methoxy-3-nitropyridine (CAS 31872-62-5) is a critical intermediate, particularly in the synthesis of kinase inhibitors (e.g., EGFR targets) via the reduction of the nitro group to an amine.^{[1][2][3][4]} While the anhydrous molecular weight is 154.12 g/mol, this compound frequently exists as a non-stoichiometric hydrate or absorbs significant atmospheric moisture due to the basicity of the pyridine nitrogen and the polarity of the nitro group.

Failure to account for the hydration state—specifically the difference between the anhydrous form and the in situ hydrate—leads to stoichiometric errors of 10–15%. This guide provides the definitive molecular weight data, characterization protocols, and correction factors required to ensure synthetic precision.

Part 1: Physicochemical Profile & Molecular Weight Data^{[4][5]}

The term "hydrate" for this compound often refers to a variable lattice inclusion of water rather than a strict stoichiometric crystal form (like a stable monohydrate). However, for calculation purposes, researchers must bracket the molecular weight between the anhydrous and potential stoichiometric forms.

Table 1: Molecular Weight Reference (Theoretical)

Form	Stoichiometry	Formula	Molecular Weight (g/mol)	Mass Difference (%)
Anhydrous	1.0 eq Substance		154.12	Reference
Hemihydrate	+ 0.5 eq		163.13	+5.8%
Monohydrate	+ 1.0 eq		172.14	+11.7%
Hydrochloride	+ 1.0 eq HCl		190.58	+23.6%

“

Critical Note: Commercial Certificates of Analysis (CoA) often list the anhydrous MW (154.12) even if the water content is 5–10%. You must calculate the Effective Molecular Weight (EMW) using the protocol in Part 3.

Part 2: The Hydration Variable (Mechanism & Impact)

Why It Hydrates

The 4-methoxy-3-nitropyridine molecule possesses two key features driving hygroscopicity:

- **Pyridine Nitrogen:** A hydrogen-bond acceptor that readily interacts with atmospheric moisture.
- **Nitro Group:** Increases the polarity of the ring, stabilizing the crystal lattice with water molecules.

Synthetic Impact

If you assume the material is anhydrous (154.12 g/mol) but it is actually a monohydrate (172.14 g/mol), you are undercharging the reagent by 11.7%.

- In Reductions (H₂/Pd-C): Undercharging leads to incomplete conversion or catalyst poisoning if the stoichiometry of additives is tight.
- In S_NAr Reactions: If this molecule is the nucleophile, the reaction rate will stall. If it is the electrophile, you will generate excess impurities from the unreacted coupling partner.

Part 3: Analytical Protocols (Self-Validating Systems)

To determine the Effective Molecular Weight (EMW) for your specific batch, do not rely on the label. Use this self-validating workflow.

Protocol A: Determination of Water Content (Karl Fischer)

Standard: ASTM E203 or ISO 760.

- Solvent System: Use a Methanol/Formamide (3:1) mix. The formamide helps dissolve the pyridine derivative, which can be sparingly soluble in pure methanol at high concentrations.
- Titrant: Hydranal-Composite 5 (or equivalent).
- Procedure:
 - Tare a dry syringe.
 - Add ~50 mg of sample.
 - Inject into the KF cell.
 - Record Water Content () in %.

Protocol B: Calculation of Effective Molecular Weight (EMW)

Once

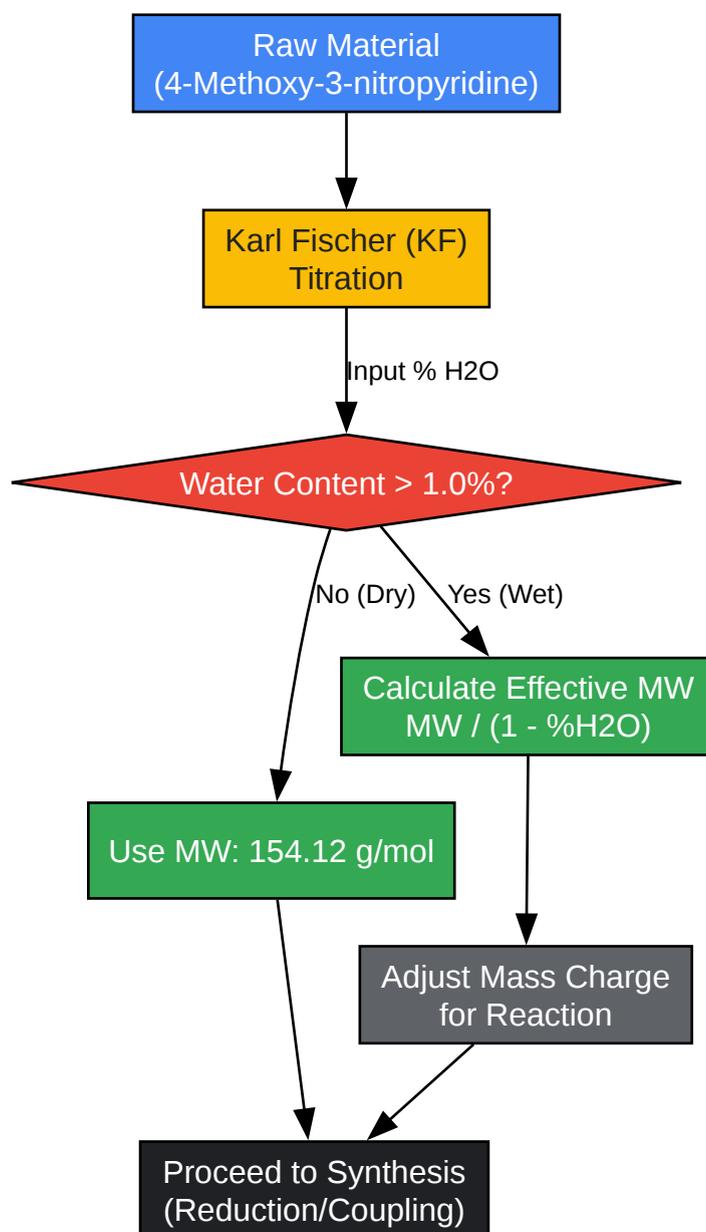
is known, calculate the mass of material required to deliver 1 mole of the active substrate.

- Example: If KF indicates 6.5% water:

Part 4: Visualization of Workflows

Diagram 1: Stoichiometry Correction Logic

This logic gate ensures that batch-to-batch variation in hydration does not affect reaction yield.

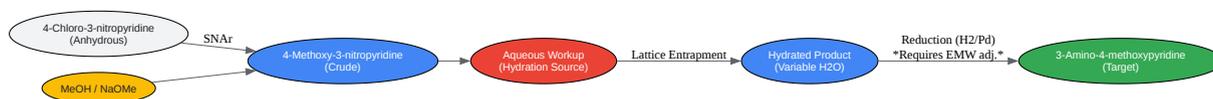


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Caption: Decision tree for correcting reagent mass based on variable water content.

Diagram 2: Synthetic Context & Hydration Origin

Understanding where the water comes from (Synthesis from 4-Chloro precursor) and where it goes.



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Caption: Synthetic pathway showing the introduction of water during the aqueous workup of the SNAr step.

Part 5: Safety & Handling

- GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Dam. 1.[2][3][4]
- Handling: The compound is an irritant. When handling the hydrate, ensure proper ventilation. [4]
- Storage: Store under inert atmosphere (Argon/Nitrogen). While the hydrate is stable, excess moisture absorption can lead to clumping, making precise weighing difficult.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 355832, 4-Methoxy-3-nitropyridine. Retrieved from [Link]
- European Chemicals Agency (ECHA). Registration Dossier: 4-methoxy-3-nitropyridine.[2] Retrieved from [Link]

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Sources

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- [2. 4-Methoxy-3-nitropyridine | C₆H₆N₂O₃ | CID 355832 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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